

# An In-depth Technical Guide to Folcysteine: Chemical Structure, Properties, and Biological Activity

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For Researchers, Scientists, and Drug Development Professionals

#### Introduction

**Folcysteine** (CAS No. 8064-47-9) is a compound that has garnered interest in various scientific fields, from agriculture to medicine. It is a 1:1 combination of folic acid and (R)-3-acetylthiazolidine-4-carboxylic acid, a cysteine derivative.[1] This guide provides a comprehensive overview of the chemical structure, properties, and known biological activities of **Folcysteine**, with a focus on its potential mechanisms of action based on the activities of its constituent molecules.

### **Chemical Structure and Properties**

**Folcysteine** is the result of the association between folic acid, a B vitamin essential for numerous metabolic processes, and a sulfur-containing amino acid derivative. The IUPAC name for **Folcysteine** is (4-(((2-amino-4-oxo-3,4-dihydropteridin-6-yl)methyl)amino)benzoyl)-L-glutamic acid compound with (R)-3-acetylthiazolidine-4-carboxylic acid (1:1).[1]

The individual structures of folic acid and (R)-3-acetylthiazolidine-4-carboxylic acid are presented below.

Figure 1: Chemical Structures of Folcysteine Components







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Caption: Chemical structures of Folic Acid and (R)-3-acetylthiazolidine-4-carboxylic acid.

A summary of the key chemical and physical properties of **Folcysteine** is provided in the table below. Note that there is some variability in the reported molecular formula and weight in commercial sources. The data presented here is based on the most consistent information available.

Property	Value	Source
CAS Number	8064-47-9	[1][2][3]
Molecular Formula	C25H28N8O9S	[1][3]
Molecular Weight	616.61 g/mol	[1][3]
Appearance	Solid	No specific color information available
Melting Point	154 °C (Note: This may refer to a component or a specific formulation)	[2]
Synonyms	Ergostim, FOP	[1]

## **Biological Activities and Potential Applications**

**Folcysteine** is described as a cysteine derivative with a range of potential biological activities, largely extrapolated from the known functions of its components.



- Potential Antitumor Agent: It is suggested to have potential as an antitumor agent, likely linked to the role of folate in DNA synthesis and repair.[1]
- DNA Synthesis and Repair: As a source of folate, it is considered a vitamin needed to synthesize and repair DNA, and to methylate DNA.[1]
- Cofactor in Biological Reactions: It is also thought to act as a cofactor in biological reactions
  that involve folate.[1]
- Plant Biostimulant: In agriculture, Folcysteine is used to promote plant growth.[4][5]
- Postharvest Preservation: Studies have indicated that Folcysteine application may delay the deterioration of fruit after harvesting.
- Revitalizing and Anti-toxic Effects: A combination of thiazolidine-4-carboxylic acid and folic
  acid, referred to as 'Folcysteine', has been reported to have revitalizing effects on agerelated biochemical variables and anti-toxic effects, particularly on the liver.[6]

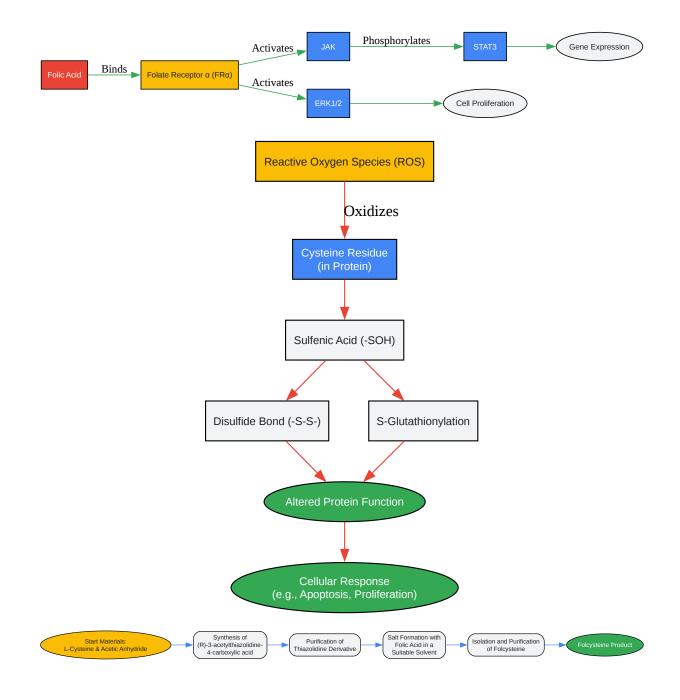
#### **Potential Signaling Pathways**

Direct studies on the signaling pathways modulated by **Folcysteine** are not readily available. However, based on the well-documented roles of folic acid and cysteine, we can infer potential mechanisms of action.

### **Folic Acid-Mediated Signaling**

Folic acid, upon binding to the folate receptor alpha (FR $\alpha$ ), can activate several downstream signaling pathways that are crucial for cell proliferation, survival, and differentiation.





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